

Technical Guide: Properties of tert-Butyl Propiolate

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Compound of Interest

Compound Name: *tert-Butyl propiolate*

Cat. No.: B084159

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For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **tert-Butyl propiolate**, a common reagent in organic synthesis.

Core Molecular Data

Tert-Butyl propiolate is an ester characterized by the presence of an alkyne functional group, making it a valuable building block in the synthesis of more complex molecules, including heterocycles and unsaturated amino acids.^[1] Its key quantitative properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₀ O ₂	[2][3]
Molecular Weight	126.15 g/mol	[1][2][4][5]
Linear Formula	HC≡CCOOC(CH ₃) ₃	[4]
CAS Number	13831-03-3	[2][3]

Experimental Protocols & Methodologies

The determination of a compound's molecular formula and weight is a foundational step in chemical analysis.

Methodology for Molecular Formula Determination:

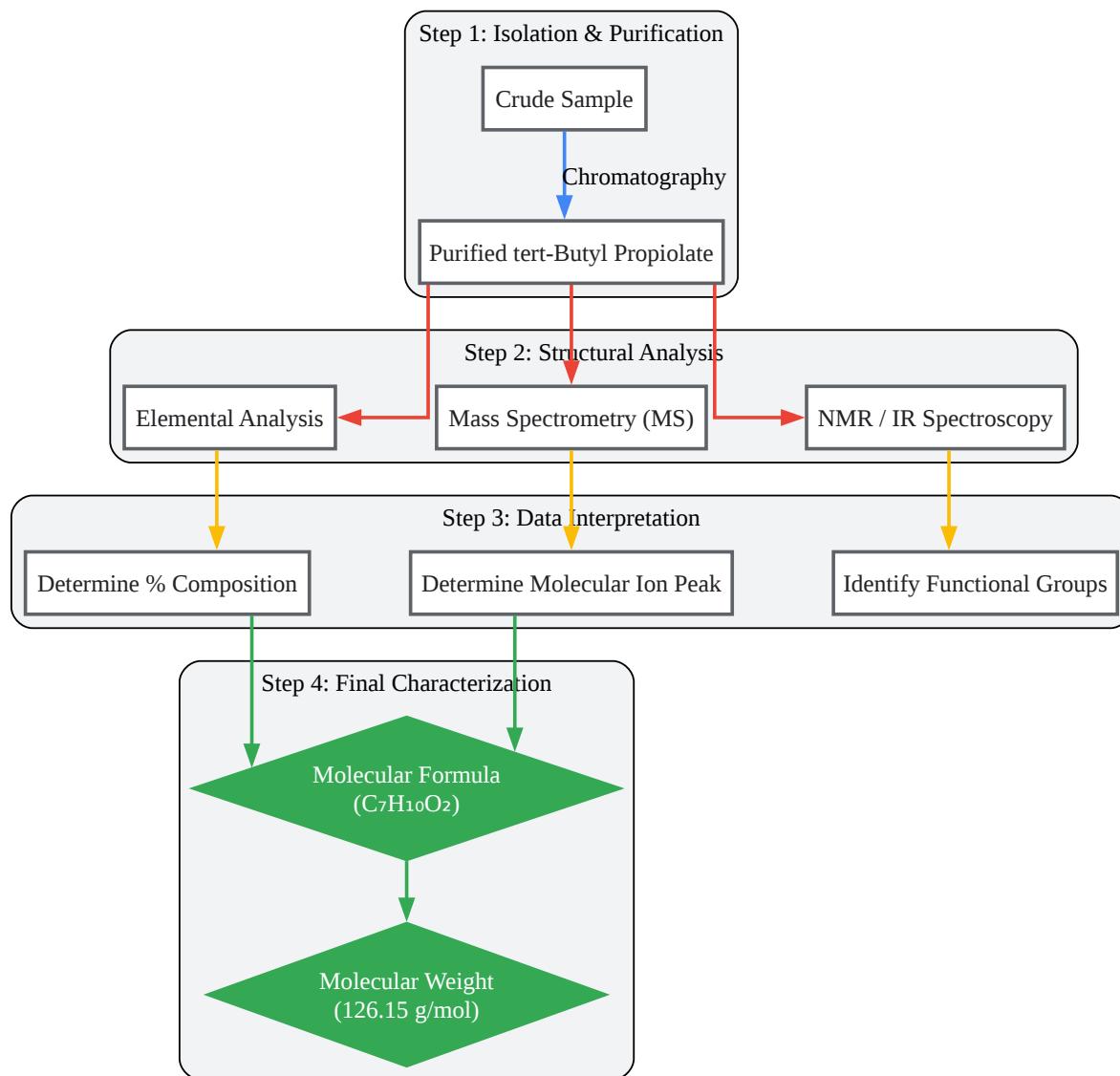
- Elemental Analysis: This technique determines the mass percentages of each element (Carbon, Hydrogen, Oxygen) in a sample of **tert-Butyl propiolate**.
- Mass Spectrometry: High-resolution mass spectrometry (HRMS) can provide a highly accurate mass-to-charge ratio of the molecular ion, which allows for the determination of the precise elemental composition, confirming the molecular formula of $C_7H_{10}O_2$.

Methodology for Molecular Weight Determination:

- Calculation from Formula: Once the molecular formula ($C_7H_{10}O_2$) is established, the molecular weight is calculated by summing the atomic weights of the constituent atoms (7 x Carbon, 10 x Hydrogen, 2 x Oxygen).
- Mass Spectrometry: This technique directly measures the mass-to-charge ratio of the molecule, providing a direct measurement of the molecular weight.[\[5\]](#)

Conceptual Workflow

The following diagram illustrates the logical workflow for characterizing a chemical compound like **tert-Butyl propiolate**.

[Click to download full resolution via product page](#)**Workflow for Chemical Compound Characterization.**

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- To cite this document: BenchChem. [Technical Guide: Properties of tert-Butyl Propionate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b084159#tert-butyl-propionate-molecular-weight-and-formula>

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